

Technical Guide: Alachlor OA Formation from Alachlor in Soil

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Compound of Interest

Compound Name: Alachlor OA

CAS No.: 171262-17-2

Cat. No.: B066667

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Executive Summary

This technical guide details the biogeochemical mechanisms, kinetics, and analytical protocols governing the formation of Alachlor Oxanilic Acid (**Alachlor OA**) from the parent herbicide Alachlor in soil matrices. **Alachlor OA** (sodium 2-[(2,6-diethylphenyl)(methoxymethyl)amino]-2-oxoacetate) represents a significant polar metabolite, frequently detected in groundwater due to its high aqueous solubility and low soil sorption coefficient (

).

The formation of OA is primarily driven by microbial metabolism via the Glutathione S-Transferase (GST) pathway, diverging from the formation of Alachlor Ethane Sulfonic Acid (ESA). Understanding this bifurcation is critical for predicting environmental fate and conducting regulatory risk assessments.

Part 1: Mechanistic Pathways of Degradation

The degradation of Alachlor in soil is not a simple hydrolysis but a complex, enzymatically mediated process.^[1] While abiotic hydrolysis plays a minor role, the dominant pathway involves microbial conjugation with glutathione (GSH).^[1]

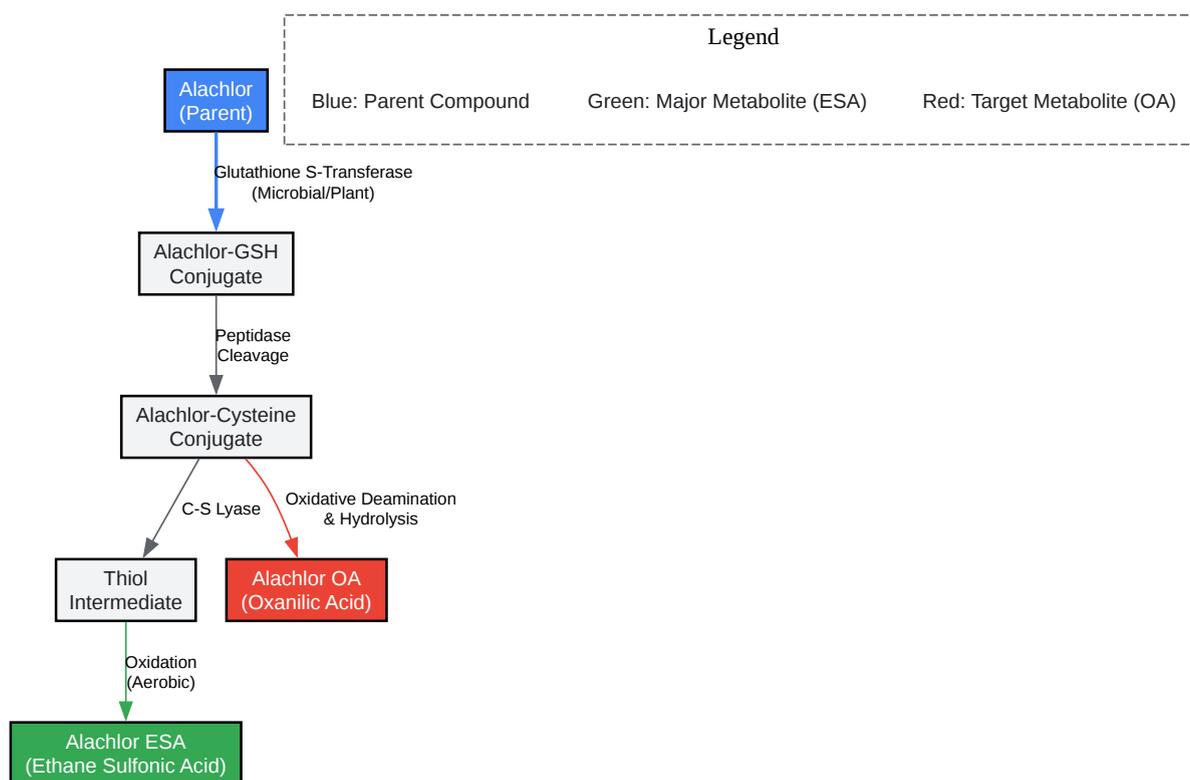
The Glutathione S-Transferase (GST) Pathway

The transformation initiates with the nucleophilic displacement of the chlorine atom on thealachlor acetamide moiety by glutathione, catalyzed by cytosolic GST enzymes found in soil bacteria (e.g., *Pseudomonas*, *Streptomyces*) and fungi.[1]

- Conjugation: Alachlor reacts with GSH to form the Alachlor-GSH conjugate.
- Catabolism: Peptidases cleave the glutamate and glycine residues, yielding the Alachlor-Cysteine conjugate.
- Bifurcation (The Critical Step):
 - Pathway A (ESA Formation): The cysteine conjugate is metabolized to a thiol intermediate, which is rapidly oxidized to the sulfonic acid (ESA).
 - Pathway B (OA Formation): The conjugate undergoes oxidative transamination or cleavage, leading to the formation of the oxanilic acid derivative. This step is rate-limiting and generally yields lower concentrations of OA compared to ESA in aerobic conditions.

Pathway Visualization

The following diagram illustrates the divergence of Alachlor into its two primary acidic metabolites.



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Figure 1: Biotransformation pathway of Alachlor in soil, highlighting the divergence of ESA and OA metabolites via the glutathione conjugate intermediate.[1]

Part 2: Environmental Kinetics

Unlike the parent compound, which sorbs moderately to soil organic matter, **Alachlor OA** is highly polar. This fundamental difference dictates its environmental behavior.

Formation Kinetics

The formation of OA follows pseudo-first-order kinetics in most agricultural soils.

Parameter	Alachlor (Parent)	Alachlor OA (Metabolite)	Notes
Soil Half-life ()	6 – 15 days (Aerobic)	Stable / Persistent	OA accumulates as parent degrades.
Sorption ()	43 – 209 mL/g	20 – 50 mL/g	Low indicates high leaching potential.
Redox Sensitivity	Degrades faster in Anaerobic	Formation suppressed in Anaerobic	OA formation requires oxidative steps.
Yield Ratio (ESA:OA)	N/A	~2:1 to 4:1	ESA is thermodynamically favored in many soils.

Factors Influencing OA Production

- **Soil Moisture:** High moisture (60-80% field capacity) enhances microbial activity, accelerating the initial GST conjugation.
- **Organic Matter:** High organic matter facilitates cometabolism but may retard the bioavailability of the parent compound for degradation.
- **Depth Profile:** OA formation is highest in the topsoil (0-30 cm) where microbial biomass is densest. However, due to high mobility, OA is frequently detected in sub-soil and aquifers where it does not degrade further.

Part 3: Experimental Protocols

Soil Incubation Workflow

To replicate environmental formation in the lab, use the following self-validating protocol.

Materials:

- Sieved agricultural soil (2 mm mesh).
- C-labeled Alachlor (optional for mass balance, recommended).
- Incubation flasks with biometer traps (KOH) to capture mineralized CO₂.

Step-by-Step Protocol:

- Acclimatization: Pre-incubate soil at 40% Maximum Water Holding Capacity (MWHC) for 7 days at 20°C to stabilize microbial populations.
- Dosing: Treat soil with Alachlor at a field-relevant concentration (e.g., 1-2 mg/kg). Use acetone as a carrier solvent and evaporate to ensure uniform coating.
- Incubation: Maintain at 20°C in the dark. Adjust moisture weekly by weight.
- Sampling: Harvest sacrificial vessels at days 0, 3, 7, 14, 30, 60, and 90.
- Extraction:
 - Add 20 mL Methanol:Water (80:20 v/v) to 10 g soil.
 - Shake vigorously for 60 mins (250 rpm).
 - Centrifuge at 3500 rpm for 15 mins.
 - Validation: Repeat extraction twice. Combine supernatants. Recovery should be >90%.

Analytical Methodology (LC-MS/MS)

Detection of OA requires separating it from the highly abundant ESA and the parent.

Instrument: Triple Quadrupole LC-MS/MS (e.g., Agilent 6400 series or Sciex QTRAP). Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 2.1 x 100 mm, 1.8 μm).

LC Parameters:

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B (0-1 min)

95% B (8 min)

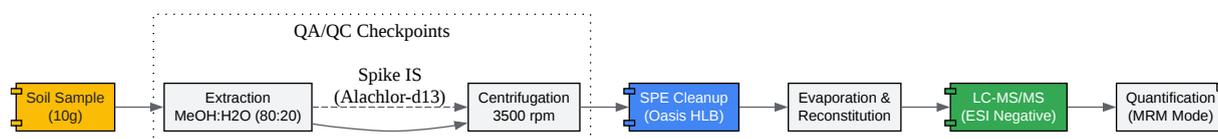
Hold (2 min).

MS/MS Transitions (ESI Negative Mode): **Alachlor OA** ionizes best in negative mode due to the carboxylic acid group.

Analyte	Precursor Ion ()	Product Ion (Quant)	Product Ion (Qual)	Collision Energy (eV)
Alachlor OA	278.1	206.1	160.1	15 - 25
Alachlor ESA	314.1	121.0	80.0	20 - 30
Alachlor-d13 (IS)	282.2	210.2	--	15

Note: The precursor for OA corresponds to the deprotonated molecular ion [M-H]

Analytical Workflow Diagram



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Figure 2: Optimized analytical workflow for the extraction and quantification of **Alachlor OA** from soil matrices.

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Sources

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